

An In-depth Technical Guide to the Physicochemical Characterization of 4-Octylbenzoic Acid

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Compound of Interest

Compound Name:	4-Octylbenzoic acid
CAS No.:	3575-31-3
Cat. No.:	B1265468

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **4-Octylbenzoic acid**, a compound of interest in materials science and as a pharmaceutical intermediate.^[1]^[2] The document outlines the essential physical properties and provides detailed experimental protocols for their determination, ensuring accuracy and reproducibility in a laboratory setting.

Physicochemical Data of 4-Octylbenzoic Acid

4-Octylbenzoic acid is an aromatic carboxylic acid that presents as a white to off-white solid at room temperature.^[1] Its long octyl chain contributes to its hydrophobic properties.^[1] The quantitative data for its melting and boiling points are summarized below.

Physical Property	Value	Notes
Melting Point	97-98 °C	As cited in literature (lit.).[3][4]
95-96 °C	As reported by CAS.[5]	
99-100 °C	When crystallized from aqueous ethanol.[2]	
139 °C	When crystallized from ethanol.[2]	
Boiling Point	361.43 °C	This is an estimated value.[3]

Experimental Protocols

Accurate determination of melting and boiling points is crucial for the verification of a compound's identity and purity. The following sections detail the standard laboratory procedures for the purification and analysis of **4-Octylbenzoic acid**.

1. Purification by Recrystallization

To ensure the purity of the sample before analysis, recrystallization is a fundamental step. Impurities can depress the melting point and broaden its range.

- Solvent Selection: The ideal solvent should dissolve the compound sparingly at room temperature but have high solubility at its boiling point.[6] For **4-Octylbenzoic acid**, ethanol and aqueous ethanol have been noted as effective crystallization solvents.[2]
- Procedure:
 - Dissolve the crude **4-Octylbenzoic acid** in a minimal amount of the chosen hot solvent to create a saturated solution.[7]
 - If insoluble impurities are present, perform a hot gravity filtration to remove them.[8]
 - Allow the hot, clear solution to cool slowly and undisturbed to room temperature. Slow cooling is essential for the formation of pure crystals.[7][9]

- Once crystal formation appears complete, cool the flask in an ice bath to maximize the yield.[8][10]
- Collect the purified crystals by vacuum filtration using a Büchner funnel.[9]
- Wash the crystals with a small amount of ice-cold solvent to remove any remaining soluble impurities.[8]
- Dry the crystals thoroughly to remove any residual solvent, which could affect the melting point measurement.[6]

2. Melting Point Determination

The capillary tube method is a standard and widely used technique for determining the melting point of a solid organic compound.[2]

- Sample Preparation:
 - Ensure the purified **4-Octylbenzoic acid** is completely dry and finely powdered.[3]
 - Take a capillary tube, sealed at one end, and press the open end into the powdered sample.[3]
 - Invert the tube and tap it gently to pack the solid into the closed end, aiming for a sample height of 2-3 mm.[3]
- Measurement:
 - Place the packed capillary tube into a melting point apparatus, such as a DigiMelt or a Thiele tube setup.[3]
 - Heat the apparatus rapidly to a temperature about 15-20°C below the expected melting point.[3]
 - Then, decrease the heating rate to approximately 1-2°C per minute to ensure thermal equilibrium.[3]

- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the entire solid has turned into a transparent liquid (the end of the melting range).[3] A pure compound will exhibit a sharp melting range of 0.5-1.0°C.

3. Boiling Point Determination

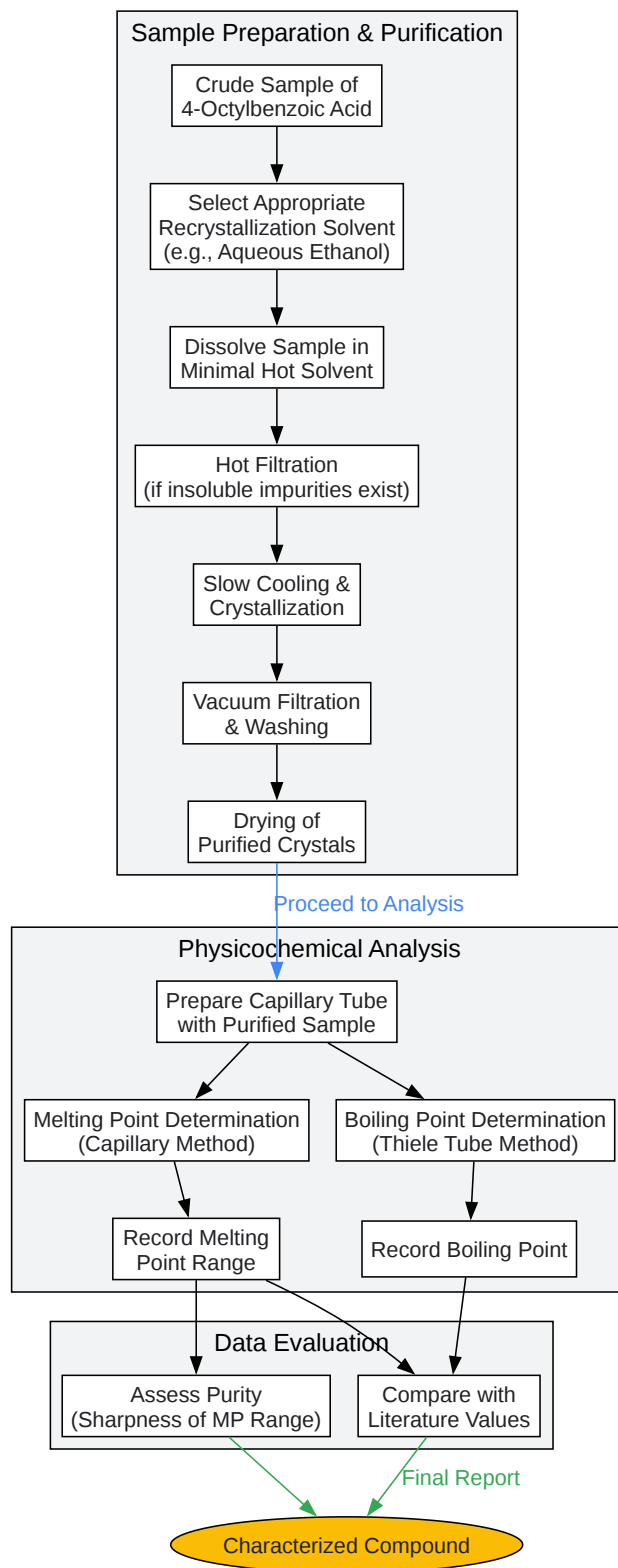
Given that **4-Octylbenzoic acid** is a solid at room temperature, its boiling point is determined at a much higher temperature. The Thiele tube method is suitable for this purpose, using a small amount of the substance after it has been melted.

- Procedure:
 - Place a small amount of **4-Octylbenzoic acid** into a small test tube (fusion tube).
 - Gently heat the tube to melt the solid.
 - Place a smaller capillary tube, sealed at one end, into the liquid with the open end submerged.[4][5]
 - Attach the test tube to a thermometer and place the assembly in a Thiele tube containing a high-boiling point liquid like paraffin oil.[4][5]
 - Heat the side arm of the Thiele tube gently.[4]
 - As the temperature rises, a stream of bubbles will emerge from the capillary tube as the trapped air expands.[5]
 - Continue heating until a continuous and vigorous stream of bubbles is observed.
 - Remove the heat and allow the apparatus to cool slowly.
 - The temperature at which the bubbling stops and the liquid is drawn back into the capillary tube is the boiling point of the substance.[4][5] This is the point where the external pressure equals the vapor pressure of the liquid.[4]

Workflow Visualization

The following diagram illustrates the logical workflow for the purification and physicochemical analysis of a solid organic compound such as **4-Octylbenzoic acid**.

Workflow for Physicochemical Analysis of 4-Octylbenzoic Acid



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Workflow for Physicochemical Analysis

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